A Comprehensive Guide to the Proper Disposal of D-Cellotriose Undecaacetate

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Compound of Interest

Compound Name: *D-Cellotriose Undecaacetate*

Cat. No.: *B1139659*

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Initial Assessment and Hazard Identification

D-Cellotriose Undecaacetate is a fully acetylated form of the oligosaccharide D-Cellotriose. According to information from various chemical suppliers, it is a stable, white crystalline solid. [1] It is typically stored at temperatures between -20°C and 8°C and is noted to be hygroscopic. [1] Based on available data, **D-Cellotriose Undecaacetate** is not classified as a dangerous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). However, it is imperative to handle all laboratory chemicals with care.

Key Data Summary:

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Property	Data	Source
CAS Number	17690-94-7	[2][3][4]
Molecular Formula	C40H54O27	[3][4][5]
Molecular Weight	966.84 g/mol	[3][4][5]
Appearance	White Crystalline Solid	[1]
Storage Temperature	0 to 8 °C or -20°C	[1]
Solubility	Soluble in DCM, CHCl3, DMSO, EtOAc, EtOH, MeOH	[1]
GHS Classification	Not a dangerous substance	[1]

Personal Protective Equipment (PPE) and Handling

Before handling **D-Cellotriose Undecaacetate** for disposal, it is crucial to wear appropriate Personal Protective Equipment (PPE) to minimize any potential exposure.

- Gloves: Nitrile or latex gloves should be worn to prevent skin contact.
- Eye Protection: Safety glasses or goggles are necessary to protect against accidental splashes or dust.
- Lab Coat: A standard laboratory coat should be worn to protect clothing and skin.

When handling the solid material, avoid creating dust. If there is a risk of dust generation, consider handling it in a fume hood or a designated area with good ventilation.

Segregation and Waste Stream Management

Proper segregation of laboratory waste is a cornerstone of safe and compliant disposal. **D-Cellotriose Undecaacetate** waste should be managed as a non-hazardous solid chemical waste stream.

- Do Not Mix: Do not mix **D-Cellotriose Undecaacetate** waste with hazardous waste streams such as solvents, heavy metals, or reactive chemicals.

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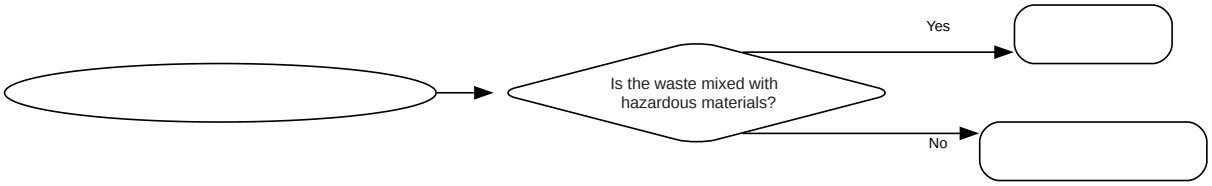
- Designated Container: Use a clearly labeled, dedicated container for the collection of solid **D-Cellotriose Undecaacetate** waste. The container should be made of a material compatible with the chemical (e.g., a high-density polyethylene (HDPE) bucket or a sturdy cardboard box lined with a plastic bag).

- Labeling: The waste container must be clearly labeled as "Non-Hazardous Solid Waste" and should identify the contents as "**D-Cellotriose Undecaacetate**."

The following diagram illustrates the decision-making process for waste segregation:



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Caption: Decision workflow for segregating **D-Cellotriose Undecaacetate** waste.

Step-by-Step Disposal Protocol

Follow these procedural steps for the safe and compliant disposal of **D-Cellotriose Undecaacetate** from a laboratory setting.

Step 1: Collection

- Carefully transfer the solid **D-Cellotriose Undecaacetate** waste into the designated and labeled non-hazardous solid waste container.

- If the original container is empty, it should be managed according to your institution's empty container policy. Generally, a container is considered "RCRA empty" if all contents have been removed by normal means and no more than one inch of residue remains at the bottom.

Step 2: Storage

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- Store the sealed waste container in a designated waste accumulation area within the laboratory.
- This area should be away from general laboratory traffic and clearly marked.

Step 3: Disposal Request

- Once the waste container is full, or in accordance with your institution's waste pickup schedule, arrange for its disposal through your Environmental Health and Safety (EHS) department or the designated waste management provider.[6][7][8]
- Do not dispose of solid **D-Cellotriose Undecaacetate** in the regular trash unless specifically permitted by your institution's EHS guidelines for non-hazardous chemicals.[6][9] Custodial staff should not be expected to handle chemical waste.[9]

Step 4: Decontamination of Reusable Labware

- For any reusable labware (e.g., glassware, spatulas) that has come into contact with **D-Cellotriose Undecaacetate**, decontamination can be achieved by washing with an appropriate solvent in which it is soluble (e.g., ethanol, methanol, dichloromethane), followed by a thorough wash with soap and water.
- The initial solvent rinse should be collected and disposed of as a hazardous waste if a hazardous solvent is used.

The overall disposal workflow is summarized in the following diagram:

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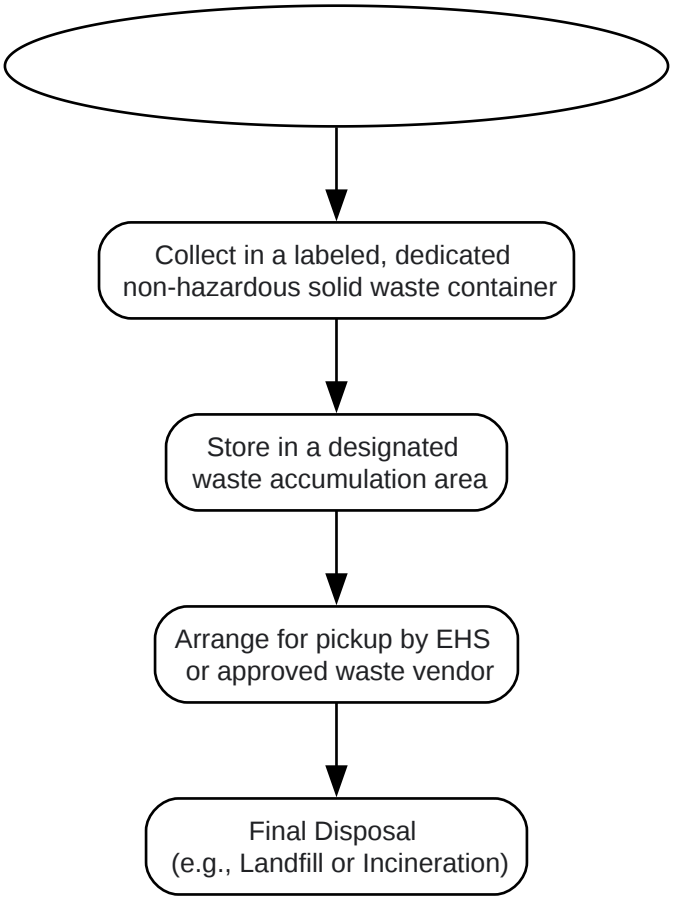

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Caption: Step-by-step disposal workflow for **D-Cellotriose Undecaacetate**.

Regulatory Compliance and Institutional Policies

While **D-Cellotriose Undecaacetate** is not currently classified as a hazardous substance, the disposal of all laboratory waste is subject to local, state, and federal regulations. It is the responsibility of the waste generator to ensure compliance. Always consult your institution's Environmental Health and Safety (EHS) department for specific guidance and procedures.

References

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